

# Application Notes for CMD178 in Space-Based Frequency Upconversion

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## Compound of Interest

Compound Name: CMD178  
Cat. No.: B12422540

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## Introduction

The **CMD178**, a passive double-balanced mixer, is a fundamental component for frequency upconversion in modern satellite communication payloads.<sup>[1][2]</sup> Its wide operational frequency range, high isolation, and low conversion loss make it an ideal candidate for converting intermediate frequencies (IF) to the Ku-band and higher frequencies utilized for satellite uplinks.<sup>[1][2][3]</sup> This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals leveraging the **CMD178** in space-borne communication systems.

In satellite communications, frequency upconversion is a critical process that shifts a lower-frequency signal to a higher frequency suitable for transmission to a satellite.<sup>[4][5]</sup> This is necessary to align with the satellite's transponder requirements and to enable efficient data transmission over long distances.<sup>[4]</sup> The **CMD178** facilitates this by mixing the IF signal with a local oscillator (LO) signal to produce the desired radio frequency (RF) output.

Key Features of the **CMD178** for Space Applications:

- **Wide Frequency Range:** The **CMD178** operates from 11 to 21 GHz, covering various satellite communication bands.<sup>[1][2][3]</sup>

- High Isolation: The mixer exhibits high isolation between the LO, RF, and IF ports, minimizing signal leakage and interference.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Low Conversion Loss: A low conversion loss of typically 6 dB ensures efficient power transfer from the IF to the RF signal.[\[2\]](#)[\[3\]](#)
- Passive Double-Balanced Topology: This design provides excellent linearity and reduces spurious products, which is crucial for maintaining signal integrity in dense satellite communication environments.[\[1\]](#)[\[2\]](#)
- Suitability for Space: The **CMD178** is designated for use in space applications, implying it meets the stringent requirements for reliability and performance in harsh environments.[\[1\]](#)[\[6\]](#)

## Quantitative Data Summary

The following tables summarize the key electrical performance characteristics of the **CMD178**, as specified in its datasheet. This data is essential for system-level design and performance simulations.

Table 1: Electrical Performance at 25°C (IF = 100 MHz, LO = +13 dBm)

Parameter	Min.	Typ.	Max.	Units
Frequency Range, RF & LO	11	-	21	GHz
Frequency Range, IF	DC	-	6	GHz
Conversion Loss	-	6	-	dB
Noise Figure (SSB)	-	6	-	dB
LO to RF Isolation	-	45	-	dB
LO to IF Isolation	-	45	-	dB
RF to IF Isolation	-	26	-	dB
Input P1dB	-	9	-	dBm
Input IP3	-	16	-	dBm

Note: Data is based on downconverter measurements, which are indicative of upconverter performance.

Table 2: Absolute Maximum Ratings

Parameter	Rating
RF / IF Input Power	+22 dBm
LO Drive	+22 dBm
Operating Temperature	-40 to 85 °C
Storage Temperature	-55 to 150 °C

Exceeding these ratings may cause permanent damage to the device.[\[2\]](#)

## Experimental Protocols

This section outlines a detailed methodology for characterizing the **CMD178** in a frequency upconversion application for a satellite communication system.

Objective: To verify the upconversion performance of the **CMD178** by measuring conversion gain, output power, and spectral purity.

Materials:

- **CMD178** Evaluation Board (e.g., **CMD178C3-EVB**)
- Signal Generator (for IF signal)
- Local Oscillator (LO) Signal Source
- Spectrum Analyzer
- Power Meter
- DC Power Supply
- 50Ω Coaxial Cables and Adapters
- Attenuators

Protocol for Frequency Upconversion Characterization:

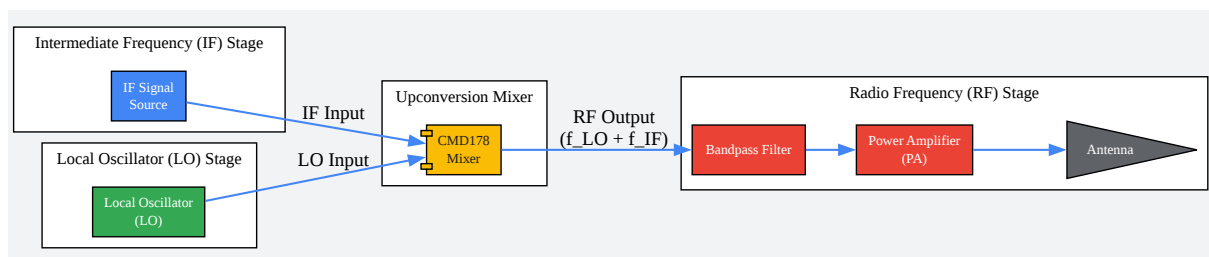
- Test Setup Configuration:
  - Connect the IF signal generator to the IF port of the **CMD178** evaluation board.
  - Connect the LO signal source to the LO port of the **CMD178**.
  - Connect the RF port of the **CMD178** to the input of the spectrum analyzer. A suitable attenuator may be required to protect the spectrum analyzer.
  - Use a power meter to accurately measure input and output power levels.

- Setting Initial Conditions:
  - Set the IF signal generator to the desired intermediate frequency (e.g., 1 GHz) and power level (e.g., -10 dBm).
  - Set the LO signal source to the required local oscillator frequency. For example, to achieve an RF output of 14 GHz with a 1 GHz IF, the LO should be set to 13 GHz.
  - Set the LO power level to +13 dBm.
- Measurement of Conversion Gain:
  - Measure the power of the upconverted RF signal (upper sideband) on the spectrum analyzer.
  - Calculate the conversion gain using the formula:  $\text{Conversion Gain (dB)} = P_{\text{RF}} \text{ (dBm)} - P_{\text{IF}} \text{ (dBm)}$
  - Compare the measured conversion gain with the datasheet value. Note that for a passive mixer, conversion "gain" will be a negative value, representing a loss.
- Spectral Purity Analysis:
  - On the spectrum analyzer, observe the output spectrum.
  - Identify and measure the power of the desired RF output (upper sideband), the LO leakage, the IF leakage, and any unwanted sidebands or spurious signals.
  - The high isolation of the **CMD178** should result in significant suppression of the LO and IF signals at the RF port.
- 1 dB Compression Point (P1dB) Measurement:
  - Gradually increase the input power from the IF signal generator.
  - Monitor the output power of the RF signal.

- The input P1dB is the input power level at which the conversion gain has decreased by 1 dB from its small-signal value.

## Visualizations

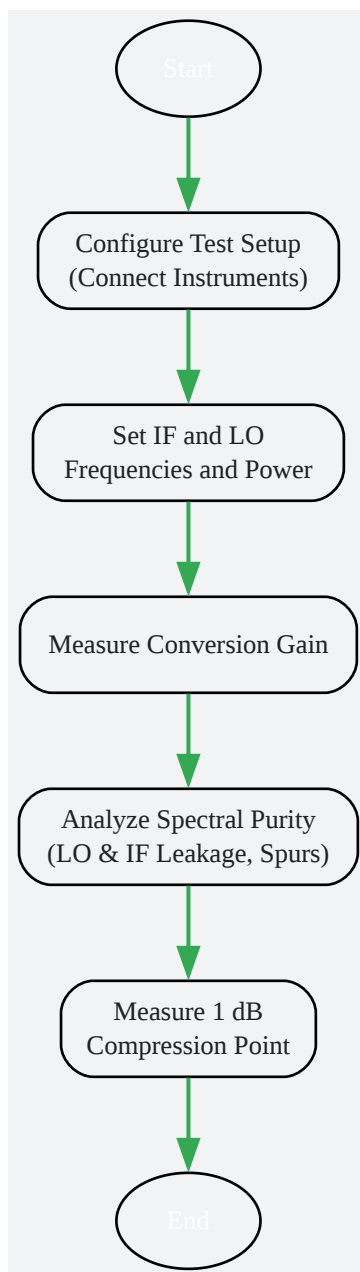
### Signaling Pathway for Frequency Upconversion



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Caption: Signal flow for a typical satellite uplink using the **CMD178** for upconversion.

### Experimental Workflow



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Caption: Workflow for characterizing the **CMD178's** upconversion performance.

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